

Myristoyl Methyl Glucamide: A Biodegradable Surfactant for Advanced Laboratory Applications

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Compound of Interest

Compound Name: *Myristoyl methyl glucamide*

Cat. No.: *B12729702*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Myristoyl Methyl Glucamide is a non-ionic surfactant derived from renewable resources, positioning it as a sustainable alternative to traditional surfactants in a variety of laboratory applications. Its biodegradable nature, coupled with mildness and versatile surfactant properties, makes it an attractive candidate for use in sensitive biological systems and environmentally conscious research environments. This guide provides a comprehensive overview of its core properties, detailed experimental protocols for its characterization, and potential applications in research and drug development.

Core Properties and Performance Data

Myristoyl Methyl Glucamide's performance as a surfactant is defined by several key parameters. While specific data for the pure substance is not always readily available in public literature, the following tables summarize known information for commercially available products containing Lauroyl/**Myristoyl Methyl Glucamide** (such as GlucoTain® Flex) and provide a template for data that should be determined experimentally for specific laboratory applications.^[1]

Table 1: Physicochemical and Surfactant Properties of **Myristoyl Methyl Glucamide**-Containing Products

Property	Value	Test Condition
INCI Name	Lauroyl/Myristoyl Methyl Glucamide	-
Appearance	Yellowish paste at 20°C, Clear liquid at 50°C	-
Active Substance	Approx. 35%	-
HLB (Griffin)	11.5	Calculated
Melting Point	Approx. 32-34°C	-
pH (10% aq. solution)	4.8 - 6.8	-
Critical Micelle Concentration (CMC)	Data not available, requires experimental determination	See Protocol 1
Surface Tension at CMC	Data not available, requires experimental determination	See Protocol 2

Table 2: Biodegradability and Cytotoxicity Profile

Parameter	Result	Method
Ready Biodegradability	Readily biodegradable	OECD 301F
Cytotoxicity (IC50) on Human Keratinocytes (HaCaT)	Data not available, requires experimental determination	MTT Assay (See Protocol 3)

Experimental Protocols

To empower researchers to fully characterize **Myristoyl Methyl Glucamide** for their specific needs, detailed methodologies for key experiments are provided below.

Protocol 1: Determination of Critical Micelle Concentration (CMC) using a Fluorescence Probe

The CMC is a fundamental property of a surfactant, indicating the concentration at which micelles begin to form.[2] The fluorescence probe method is a sensitive technique for determining the CMC of non-ionic surfactants.[3][4]

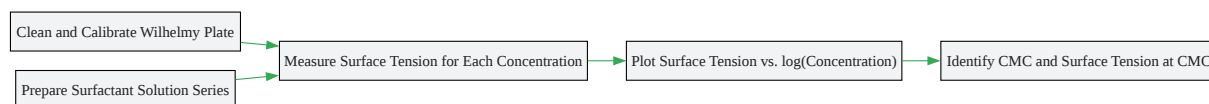
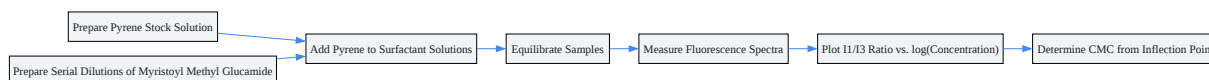
Materials:

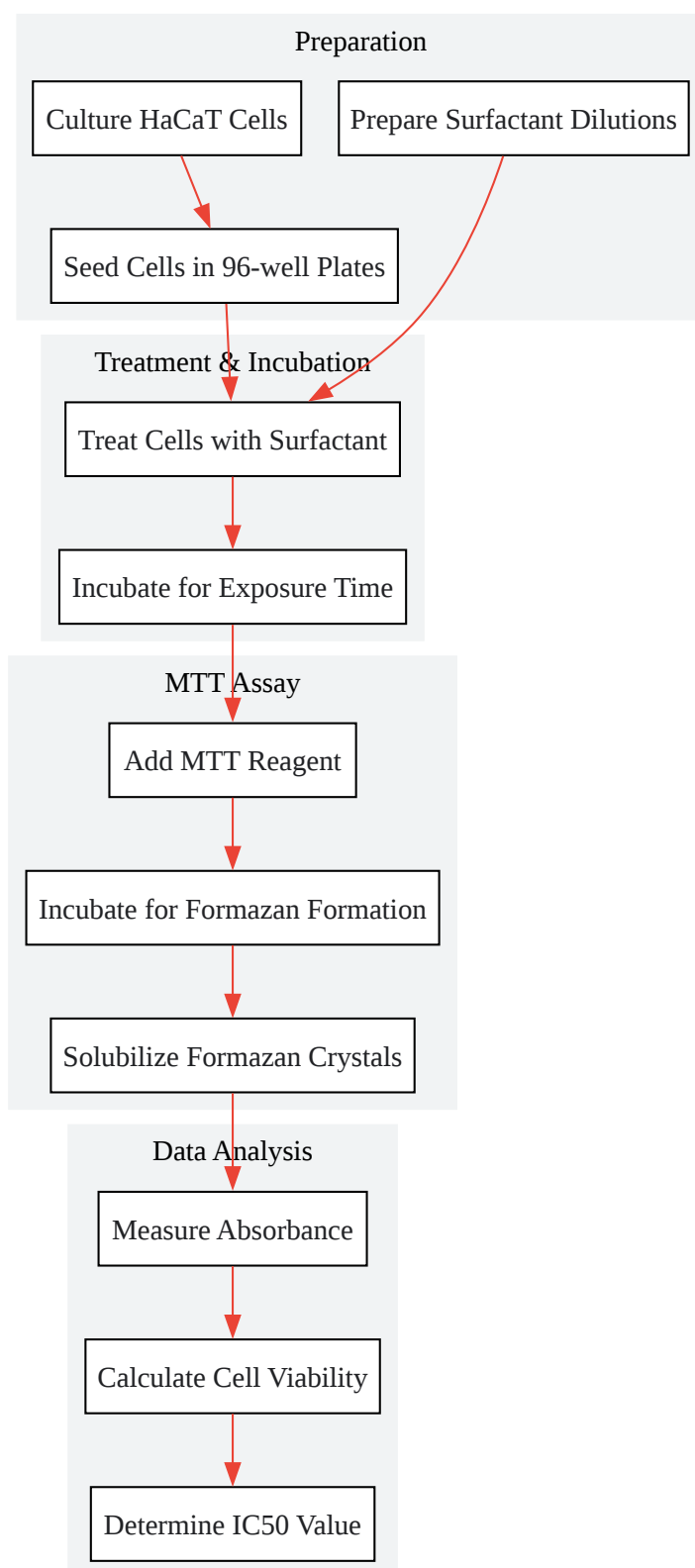
- **Myristoyl Methyl Glucamide**
- Pyrene (fluorescent probe)
- High-purity water
- Volumetric flasks
- Spectrofluorometer

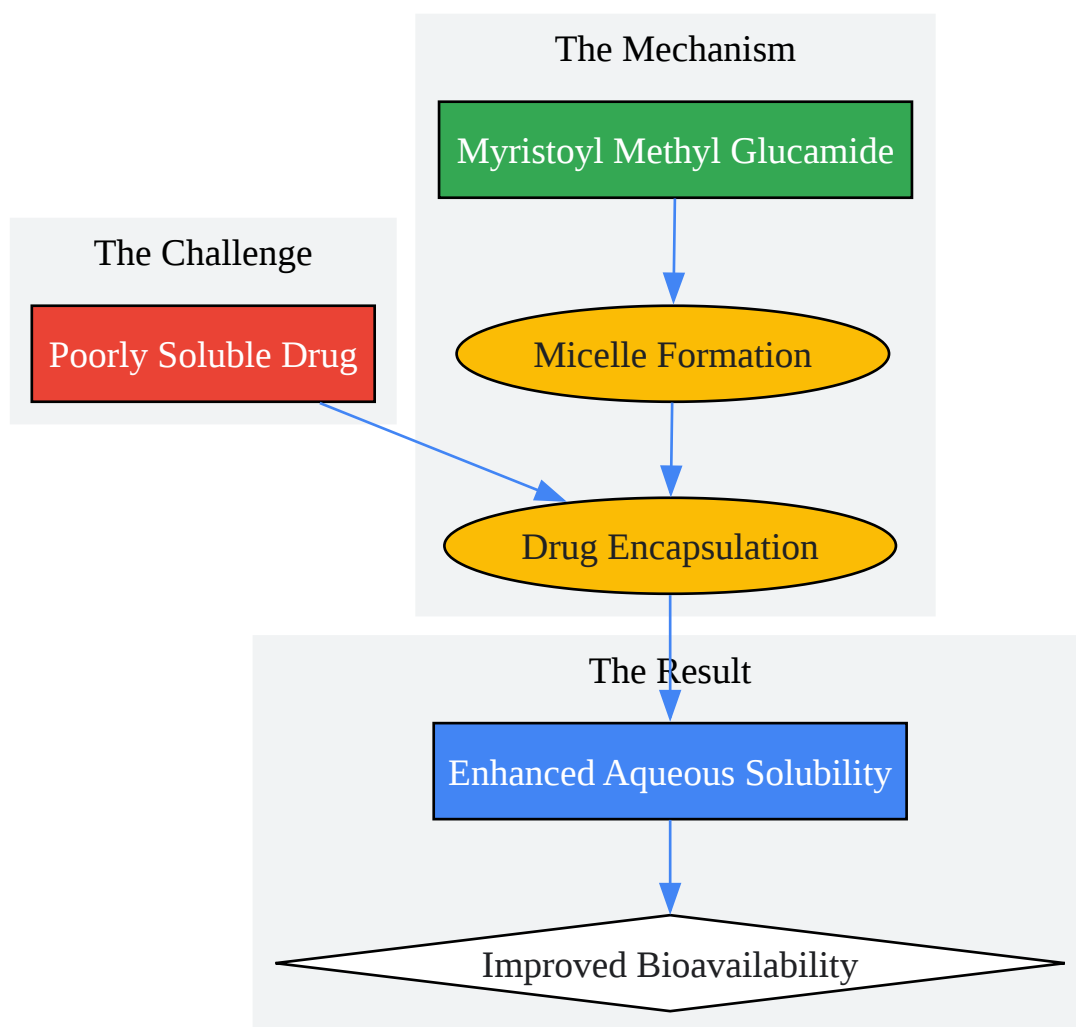
Procedure:

- Prepare a stock solution of pyrene in a suitable organic solvent (e.g., acetone) at a concentration of approximately 10^{-3} M.
- Prepare a series of aqueous solutions of **Myristoyl Methyl Glucamide** with varying concentrations, bracketing the expected CMC.
- To each surfactant solution, add a small aliquot of the pyrene stock solution to achieve a final pyrene concentration of approximately 10^{-6} M. Ensure the volume of the organic solvent is minimal to not affect the properties of the aqueous solution.
- Allow the solutions to equilibrate for a set period (e.g., 24 hours) at a constant temperature.
- Measure the fluorescence emission spectra of each solution using a spectrofluorometer. The excitation wavelength for pyrene is typically around 335 nm.
- Record the intensities of the first (I_1) and third (I_3) vibronic peaks of the pyrene emission spectrum (approximately 373 nm and 384 nm, respectively).
- Plot the ratio of the intensities (I_1/I_3) as a function of the logarithm of the surfactant concentration.

- The CMC is determined from the inflection point of the resulting sigmoidal curve, which can be identified as the point of maximum change in the I_1/I_3 ratio.







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References

- 1. scribd.com [scribd.com]
- 2. researchgate.net [researchgate.net]
- 3. mattersofmatter.eu [mattersofmatter.eu]

- 4. [surfactant.alfa-chemistry.com](https://www.benchchem.com/surfactant.alfa-chemistry.com) [[surfactant.alfa-chemistry.com](https://www.benchchem.com/surfactant.alfa-chemistry.com)]
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